

In-depth Comparative Analysis of N-Heptylformamide: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Heptylformamide**

Cat. No.: **B3054345**

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A comprehensive review of existing peer-reviewed literature reveals a significant gap in the documented applications and comparative performance data for **N-Heptylformamide** in research and drug development. While its chemical properties are cataloged in databases such as PubChem, dedicated studies exploring its utility as a solvent, reagent, or in other applications, and comparing its efficacy against alternative compounds, are not readily available in the public domain.

This guide, therefore, serves to highlight the current state of knowledge and underscore the need for further investigation into the potential applications of **N-Heptylformamide**.

Chemical and Physical Properties

N-Heptylformamide is a chemical compound with the molecular formula C₈H₁₇NO. For researchers considering its use, a summary of its key physical and chemical properties is presented below. This data is essential for designing and interpreting experiments.

Property	Value	Source
Molecular Weight	143.23 g/mol	PubChem
Molecular Formula	C8H17NO	PubChem
CAS Number	59734-16-6	PubChem
Appearance	No data available	-
Boiling Point	No data available	-
Melting Point	No data available	-
Solubility	No data available	-
Density	No data available	-

Potential Areas of Application: An Extrapolation from Related Formamides

In the absence of direct studies on **N-Heptylformamide**, we can extrapolate potential areas of application from research on structurally similar N-alkylformamides, such as N,N-dimethylformamide (DMF) and N-methylformamide (NMF). These compounds are widely used in various chemical and biological research fields. It is plausible that **N-Heptylformamide** could offer unique properties, such as altered solvency or different biological interactions, due to its longer alkyl chain.

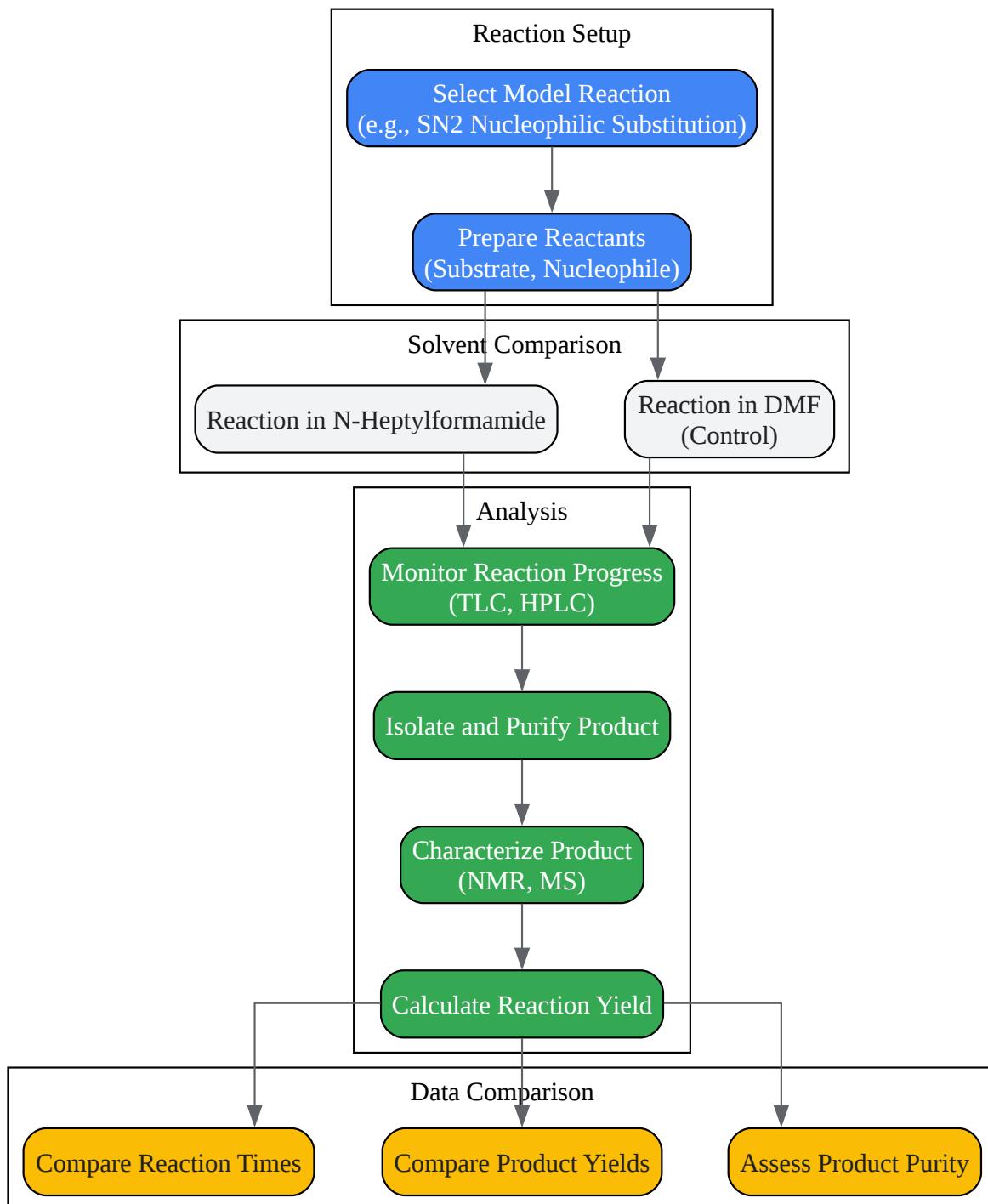
Potential applications that warrant investigation include:

- As a Solvent: The polarity and hydrogen bonding capabilities of the formamide group, combined with the nonpolar character of the heptyl chain, might make **N-Heptylformamide** a useful solvent for specific organic reactions or for dissolving compounds with mixed polarity.
- In Drug Delivery and Formulation: The amphiphilic nature of **N-Heptylformamide** could be explored for its potential role in drug solubilization and formulation, potentially acting as a co-solvent or excipient.

- As a Capping Agent in Nanoparticle Synthesis: Formamides can act as capping agents to control the growth and stability of nanoparticles. The heptyl group in **N-Heptylformamide** could influence the size, shape, and surface properties of synthesized nanoparticles.
- As a Chemical Probe or Ligand: The formamide moiety can participate in hydrogen bonding and coordination with metal ions, suggesting a potential role for **N-Heptylformamide** as a chemical probe or ligand in biological and coordination chemistry studies.

Hypothetical Experimental Workflow for Comparative Solvent Performance

To stimulate future research, a hypothetical experimental workflow for comparing the performance of **N-Heptylformamide** against a standard solvent like DMF in an organic synthesis reaction is proposed below.

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Caption: Hypothetical workflow for comparing solvent efficacy.

Call for Research

The lack of peer-reviewed data on the applications of **N-Heptylformamide** presents a clear opportunity for novel research. Investigations into its performance as a solvent, in materials synthesis, or in biological systems, particularly with direct comparisons to established alternatives, would be a valuable contribution to the scientific community. Such studies would enable the creation of comprehensive comparison guides, complete with the quantitative data and detailed protocols that are currently absent from the literature.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com